

Application Notes & Protocols for Dating Archaeological Sites with Quina Technology

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Introduction:

Quina technology is a lithic industry of the Middle Paleolithic, characteristically associated with Neanderthals.[1][2] These assemblages are typically dated to the period between approximately 70,000 and 40,000 years ago.[1][3] Accurate dating of sites containing Quina artifacts is crucial for understanding Neanderthal behavior, adaptation, and the timeline of their presence in Eurasia. This document provides an overview and detailed protocols for the primary chronometric dating techniques applicable to Quina Mousterian sites. The methods covered are luminescence dating (Thermoluminescence and Optically Stimulated Luminescence), Radiocarbon (^{14}C) dating, Electron Spin Resonance (ESR), and Uranium-series (U-series) dating.

Luminescence Dating Methods

Luminescence dating measures the energy stored within crystalline minerals that have been exposed to natural environmental radiation.[4] The "clock" is reset (zeroed) when the material is heated to a high temperature or exposed to sunlight.[4] The age is calculated by dividing the total absorbed radiation dose (paleodose) by the annual radiation dose rate.[5]

Thermoluminescence (TL) Dating

- Principle: TL dating is applied to materials that were heated in the past, such as burnt flint artifacts, which are common in Mousterian contexts. The heating event during the artifact's use (e.g., in a hearth) resets the geological TL signal to zero.[6] Over time, the flint absorbs

radiation from the surrounding sediment, causing electrons to become trapped in the mineral's crystal lattice.[7] In the laboratory, the sample is reheated, releasing the stored energy as light. The intensity of this light is proportional to the radiation dose absorbed since the last heating event.[8]

- Application to Quina Sites: Ideal for directly dating burnt lithic tools, providing a date for the specific occupation layer in which they are found.
- Field Sampling:
 - Identify burnt flint artifacts in situ.
 - Excavate the artifact, ensuring minimal exposure to sunlight.
 - Immediately collect a bulk sample of the surrounding sediment (~500g) from a 30 cm radius around the artifact. This is for measuring the annual dose rate.
 - Measure the in situ gamma dose rate using a portable gamma spectrometer if available.
 - Package the artifact and sediment sample in separate, opaque, sealed bags to prevent light exposure and moisture loss.
- Laboratory Preparation (in subdued red light):
 - For the artifact, remove the outer ~2 mm surface layer to eliminate the portion affected by alpha radiation and sunlight bleaching.
 - Gently crush the inner core of the flint and sieve to isolate the desired grain size (typically 90-150 μm).
 - Treat grains with hydrochloric acid (HCl) and hydrogen peroxide (H_2O_2) to remove carbonates and organics.
 - For the sediment sample, dry and homogenize it. A portion is used for dosimetry (e.g., via high-resolution gamma spectrometry) to determine the concentrations of Uranium, Thorium, and Potassium-40, which are used to calculate the annual dose rate.
- Paleodose Measurement:

- Prepare multiple small, uniform aliquots of the cleaned flint grains.
- Measure the natural TL signal (NTL) by heating a set of aliquots in a TL reader and recording the light emission (glow curve).[9]
- Irradiate other aliquots with known laboratory doses of beta or gamma radiation.
- Measure the TL signal from these irradiated aliquots (regenerated TL).
- Construct a dose-response curve by plotting the regenerated TL signal against the laboratory dose.
- Project the NTL signal onto the dose-response curve to determine the equivalent dose (D_e) or paleodose.
- Age Calculation:
 - Calculate the annual dose rate from the sediment dosimetry and cosmic ray contribution.
 - The age is calculated using the fundamental age equation: $\text{Age} = \text{Paleodose } (D_e) / \text{Annual Dose Rate}$.

Optically Stimulated Luminescence (OSL) Dating

- Principle: OSL dating is used for sediments that have been exposed to sunlight before burial. [10] Sunlight exposure resets the luminescence signal in minerals like quartz and feldspar. [11] After burial, these minerals accumulate a signal from environmental radiation.[11] In the lab, the sample is exposed to light of a specific wavelength (e.g., blue or green light for quartz), which stimulates the release of the stored energy as a luminescence signal.[12] The intensity of this signal is used to determine the age of sediment deposition.
- Application to Quina Sites: OSL is used to date the sedimentary layers (e.g., sand, silt) in which Quina artifacts are embedded. This provides a burial age for the associated archaeological context.[13][14]
- Field Sampling:
 - Clean a vertical section of the stratigraphy to be dated.

- Under light-proof conditions (e.g., using a dark tarp), hammer an opaque tube (e.g., steel or PVC) horizontally into the sediment layer of interest to collect the sample for paleodose measurement.[\[11\]](#)
- Seal the tube at both ends with opaque caps and tape.
- Collect a bulk sample of sediment from the area immediately surrounding the tube for dose rate measurement.[\[11\]](#)
- Laboratory Preparation (in subdued red light):
 - Extract the sediment from the ends of the tube that may have been light-exposed during sampling.
 - Process the protected central portion of the sample.
 - Treat with HCl and H₂O₂ to remove carbonates and organics.
 - Isolate quartz or feldspar grains of a specific size fraction (e.g., 180-250 µm) using sieving and heavy liquid separation.
- Paleodose Measurement (using a Single-Aliquot Regenerative-dose (SAR) protocol):[\[15\]](#)
 - Mount a small aliquot of the purified quartz grains onto a sample disc.
 - Measure the natural OSL signal by stimulating the grains with blue or green light in an OSL reader.
 - Bleach any remaining signal.
 - Administer a known laboratory (regenerative) dose and preheat the sample.
 - Measure the regenerated OSL signal.
 - Administer a small, fixed test dose and measure its OSL signal (T_n) to correct for sensitivity changes.

- Repeat this process for several different regenerative doses to build a dose-response curve.
- Determine the paleodose by comparing the sensitivity-corrected natural signal to the sensitivity-corrected regenerative-dose curve.
- Age Calculation:
 - Determine the annual dose rate from the surrounding sediment sample (as in TL dating).
 - The age is calculated using the fundamental age equation: Age = Paleodose (D_e) / Annual Dose Rate.

Radiocarbon (^{14}C) Dating

- Principle: Radiocarbon dating measures the decay of the radioactive isotope carbon-14 (^{14}C) in organic materials.[\[16\]](#) Living organisms maintain a ^{14}C level in equilibrium with the atmosphere. After death, ^{14}C is no longer absorbed and decays at a known half-life of 5,730 years. By measuring the remaining ^{14}C , the time since death can be calculated.[\[16\]](#)
- Application to Quina Sites: This method is applicable only to the most recent Quina occupations (ca. 40,000-50,000 years ago), as older sites are beyond the effective range of the technique.[\[17\]](#)[\[18\]](#) It is used to date organic remains like animal bones or charcoal found in direct association with artifacts. Contamination with modern carbon is a significant challenge for samples of this age, requiring rigorous pretreatment methods.[\[19\]](#)[\[20\]](#)
- Field Sampling:
 - Identify suitable bone samples (e.g., from butchered animals) in direct, secure stratigraphic association with Quina artifacts.
 - Excavate with clean tools to avoid contamination. Do not use glues or preservatives on the sample to be dated.
 - Wrap in clean, heavy-duty aluminum foil and seal in a labeled bag.
- Laboratory Preparation and Collagen Extraction:

- Mechanically clean the outer surface of the bone.
- Crush the bone into small fragments.
- Demineralize the bone chips using cold, dilute HCl to remove the apatite fraction.
- Rinse the remaining soft material (collagen) to neutral pH.
- Gelatinize the collagen by heating in a weak acid (pH 3) at ~70°C.
- Filter the solution to remove insoluble residues.
- Ultrafiltration (Critical for old samples):
 - Use a centrifugal ultrafiltration device to separate the high-molecular-weight (>30 kDa) collagen fraction from lower-weight fractions.[\[17\]](#) This step is crucial for removing younger, degraded carbon contaminants that can make a sample appear artificially young.[\[19\]](#)[\[21\]](#)
 - Freeze-dry (lyophilize) the purified collagen.
- AMS Measurement:
 - Combust the purified collagen to CO₂ gas.
 - Convert the CO₂ to graphite.
 - Press the graphite into a target cathode.
 - Measure the ratio of ¹⁴C to stable isotopes (¹³C, ¹²C) in an Accelerator Mass Spectrometer (AMS).
- Age Calculation and Calibration:
 - Calculate the radiocarbon age in years Before Present (BP), where "Present" is defined as AD 1950.
 - Calibrate the BP age using a standard calibration curve (e.g., IntCal) to convert it into calendar years. For ages near the limit of the method, results are often reported as minimum ages (e.g., >48,000 cal BP).

Electron Spin Resonance (ESR) Dating

- Principle: ESR is a trapped-charge dating method used on biological materials like tooth enamel.[22] During burial, enamel is exposed to natural radiation, which creates stable paramagnetic centers (unpaired electrons) in the hydroxyapatite crystal lattice.[23] The concentration of these centers, which is proportional to the total absorbed radiation dose, is measured using an ESR spectrometer.[23]
- Application to Quina Sites: ESR is used to directly date fossil teeth of animals (e.g., horse, reindeer, bison) excavated from Quina layers.[24] This provides a date for the faunal assemblage and, by association, the human occupation. The age range of ESR extends well beyond that of radiocarbon, making it highly suitable for the Quina period.[23]
- Field Sampling:
 - Excavate the fossil tooth, recording its precise 3D location and stratigraphic context.
 - Collect a sediment sample from a 30 cm radius around the tooth for dose rate determination.
 - Measure the in situ gamma dose rate if possible.
- Laboratory Preparation:
 - Mechanically separate the enamel from the dentine and cementum. Dentine and enamel absorb uranium at different rates, so they must be analyzed separately.
 - Powder a portion of the enamel and the dentine.
 - Divide the enamel powder into multiple aliquots.
- Equivalent Dose (D_e) Measurement:
 - Measure the natural ESR signal intensity of a set of enamel aliquots.
 - Artificially irradiate the other aliquots with increasing, known doses of gamma or beta radiation in the laboratory.

- Measure the ESR signal of the irradiated aliquots to generate a dose-response curve.
- Extrapolate the curve back to the zero-signal point to determine the D_e .[\[25\]](#)
- Dose Rate Determination:
 - Measure the concentrations of U, Th, and K in the enamel, dentine, and surrounding sediment using methods like Neutron Activation Analysis (NAA) or Mass Spectrometry.
 - Model the uranium uptake history of the dental tissues (e.g., early uptake vs. linear uptake), as this significantly affects the dose rate calculation.
 - Calculate the total annual dose rate, including contributions from internal radiation (enamel, dentine), external sediment radiation, and cosmic rays.
- Age Calculation:
 - The ESR age is calculated by dividing the equivalent dose by the total annual dose rate:
$$\text{Age} = D_e / \text{Annual Dose Rate}.$$

Uranium-Series (U-Series) Dating

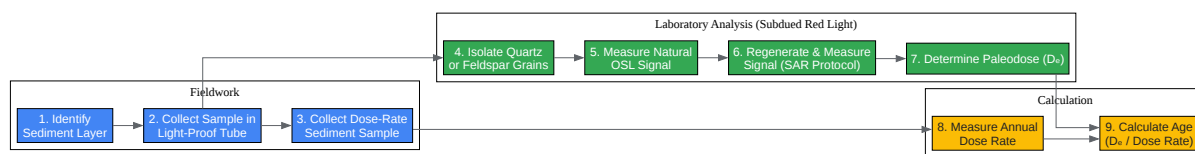
- Principle: This radiometric method is based on the decay of Uranium-238 (^{238}U) and Uranium-234 (^{234}U) to Thorium-230 (^{230}Th).[\[18\]](#) Uranium is water-soluble and is co-precipitated with calcium carbonate in formations like stalagmites or flowstones (speleothems). Thorium, however, is not water-soluble. Therefore, newly formed carbonates contain uranium but are virtually free of thorium.[\[26\]](#) Over time, ^{230}Th accumulates in the carbonate as the uranium decays. The age is determined by measuring the ratio of ^{230}Th to its uranium parents.[\[26\]](#)
- Application to Quina Sites: Many Quina sites are found in caves or rock shelters containing carbonate speleothems.[\[2\]](#) If Quina artifacts are found sandwiched between two layers of flowstone, U-series dating of the flowstones can provide robust minimum and maximum ages for the occupation.[\[27\]](#) The method's range extends up to ~500,000 years, making it ideal for the Middle Paleolithic.[\[18\]](#)
- Field Sampling:

- Identify speleothem layers (flowstones, stalagmites) that are in clear stratigraphic relationship with the Quina-bearing deposits (i.e., directly above or below).
- Using a rock saw or core drill, carefully remove a sample of the dense, clean calcite, noting its precise location and orientation.
- Laboratory Preparation:
 - In a clean lab, cut the sample to expose a fresh surface.
 - Using a dental drill, mill small sub-samples of powder along the growth axes of the speleothem.
 - Select sub-samples that are visibly free of detritus and recrystallization.
- Chemical Separation and Mass Spectrometry:
 - Dissolve a precisely weighed amount of the calcite powder in acid.
 - Spike the solution with an artificial tracer of known isotopic composition (e.g., ^{236}U and ^{229}Th).
 - Use ion-exchange chromatography to separate the uranium and thorium from the calcium matrix and from each other.
- Isotope Ratio Measurement:
 - Measure the isotope ratios (e.g., $^{230}\text{Th}/^{238}\text{U}$, $^{234}\text{U}/^{238}\text{U}$) using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS) or Thermal Ionization Mass Spectrometer (TIMS).[\[27\]](#)
- Age Calculation:
 - The age is calculated using the radioactive decay equations that describe the growth of ^{230}Th from the decay of ^{234}U . The calculation must account for the initial $^{234}\text{U}/^{238}\text{U}$ ratio, as this is not always in equilibrium.

Data Presentation: Examples of Dated Quina Sites

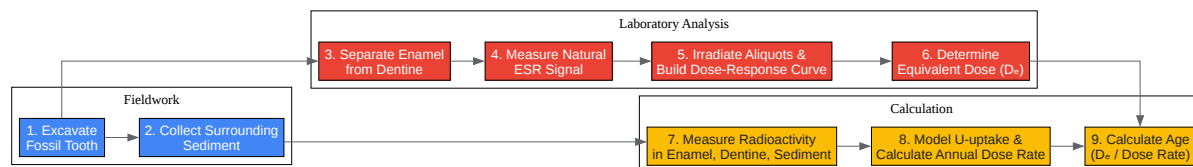
Site Name	Country	Dating Method(s)	Dated Material	Chronological Age (ka)	Reference
La Quina Amont	France	OSL, IRSL, pIR-IRSL, ¹⁴ C	Sediments, Bone	~55 - 40 ka	[13][28]
Roc de Marsal	France	TL, OSL	Burnt Flint, Sediments	Quina layers: ~49 ka	[9]
Axlor	Spain	Various	N/A	~44 ka	[1]
Longtan	China	OSL	Sediments	~60 - 50 ka	[1][29][30][31][32]
Southern France	France	General	N/A	Early Weichselian: 70 - 60 ka	[1][2]
Belgium	Belgium	General	N/A	Middle Weichselian: 60 - 45 ka	[1]

Mandatory Visualizations



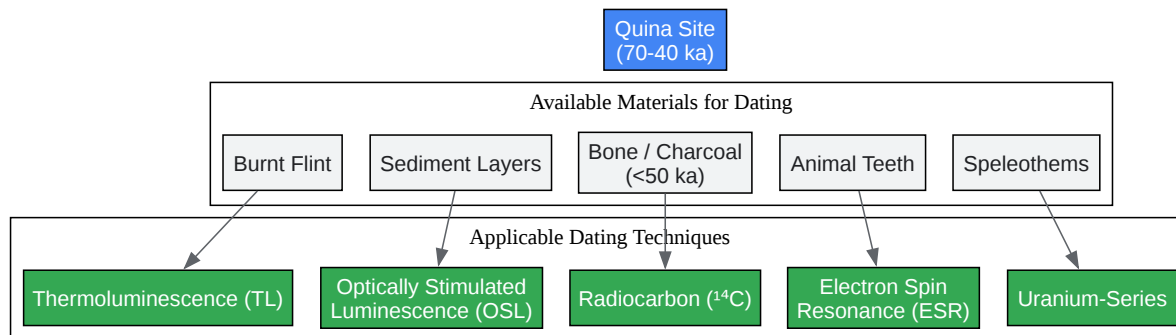
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Caption: Workflow for Optically Stimulated Luminescence (OSL) Dating.



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Caption: Workflow for Electron Spin Resonance (ESR) Dating of Tooth Enamel.



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Caption: Logical relationship between materials at a Quina site and dating methods.

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